

Boc-Glycine safety data sheet and handling precautions

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Compound of Interest

Compound Name: Boc-Glycine

Cat. No.: B558421

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An In-depth Technical Guide to the Safe Handling of **Boc-Glycine**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile and handling requirements of all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety data for N-(tert-Butoxycarbonyl)glycine (**Boc-Glycine**), a commonly used amino acid derivative in peptide synthesis.

Chemical Identification and Properties

Boc-Glycine is a white crystalline powder.^[1] Key identification and physical properties are summarized below.

Identifier	Value
Chemical Name	N-(tert-Butoxycarbonyl)glycine
Synonyms	Boc-Gly-OH, N-Boc-glycine
CAS Number	4530-20-5
Molecular Formula	C ₇ H ₁₃ NO ₄
Molecular Weight	175.18 g/mol

Property	Value	Source
Physical State	Powder Solid	[1]
Appearance	White	[1]
Odor	Odorless	[1]
Melting Point	86 - 89 °C	[2]
Solubility	Water soluble	[3]
pH	No data available	[1]
Flash Point	No data available	[1]

Hazard Identification and Classification

Boc-Glycine is classified as hazardous, primarily due to its potential to cause serious eye damage.[1][3][4] Some suppliers also classify it as harmful if swallowed.[4][5]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Oral	4	H302: Harmful if swallowed

Signal Word: Danger[1][3][4]

Precautionary Statements:[1][3][4]

- Prevention: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product).
- Response: P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call

a POISON CENTER or doctor/physician), P301+P317 (IF SWALLOWED: Get medical help), P330 (Rinse mouth).

- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:

- Handle in a well-ventilated area.[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[4][5]
- Store in a cool place.[5] Some sources recommend refrigeration.[3]
- Incompatible materials include acids and strong oxidizing agents.[1][6]

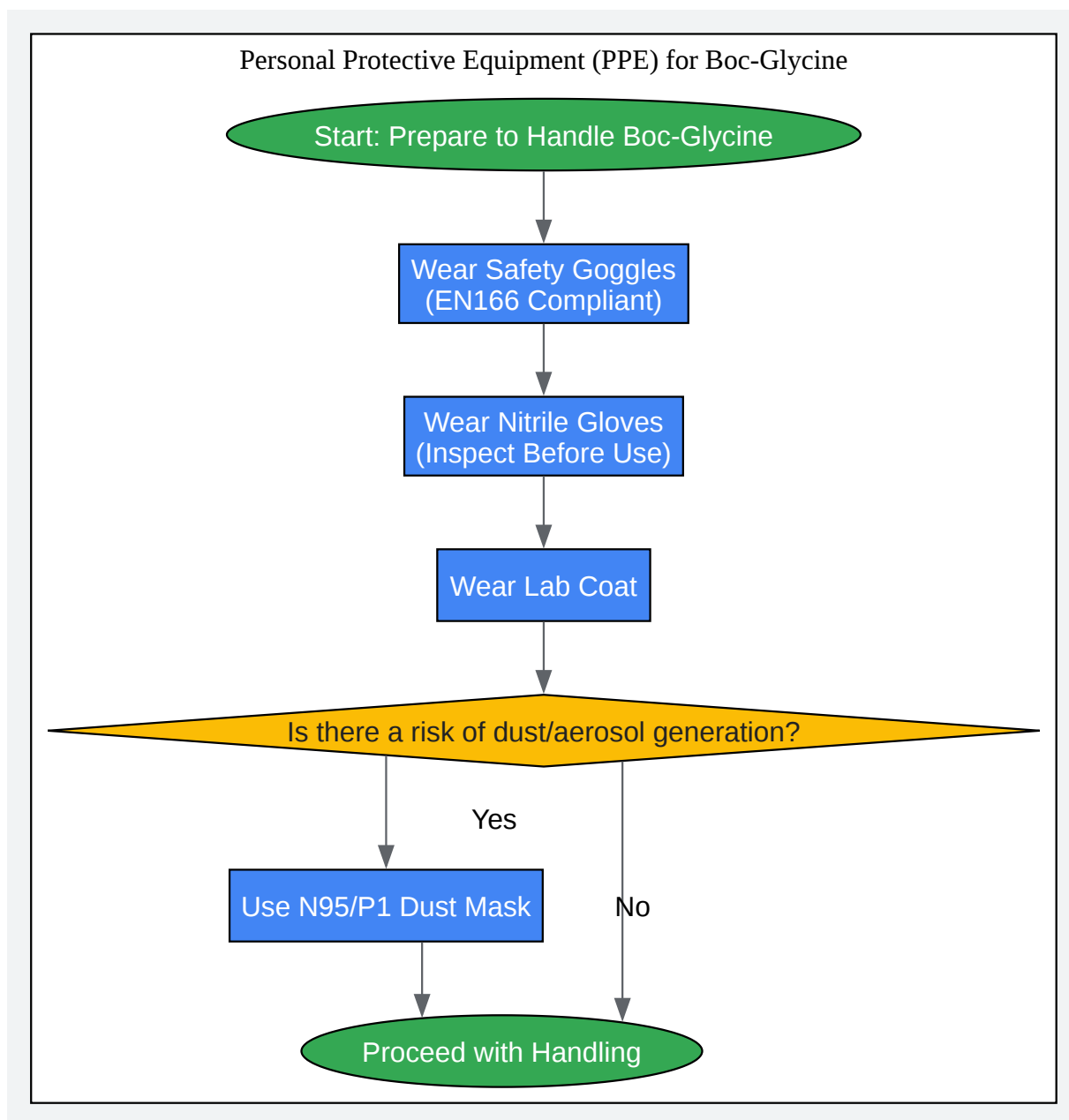
Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Boc-Glycine**.

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Skin Protection: Handle with gloves. Nitrile rubber gloves with a minimum layer thickness of 0.11 mm are recommended. Always inspect gloves prior to use and dispose of contaminated

gloves after use in accordance with applicable laws and good laboratory practices. Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[5\]](#)

- Respiratory Protection: For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask may be used. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard approved respirator.[\[1\]](#)[\[5\]](#)



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*Personal Protective Equipment (PPE) workflow for handling **Boc-Glycine**.*

Emergency and First-Aid Procedures

Immediate action is required in case of exposure.

Exposure Route	First-Aid Measures
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required. [1] [3]
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes. Get medical attention if irritation develops or persists. [1] [3]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical attention. [1] [3] [5]

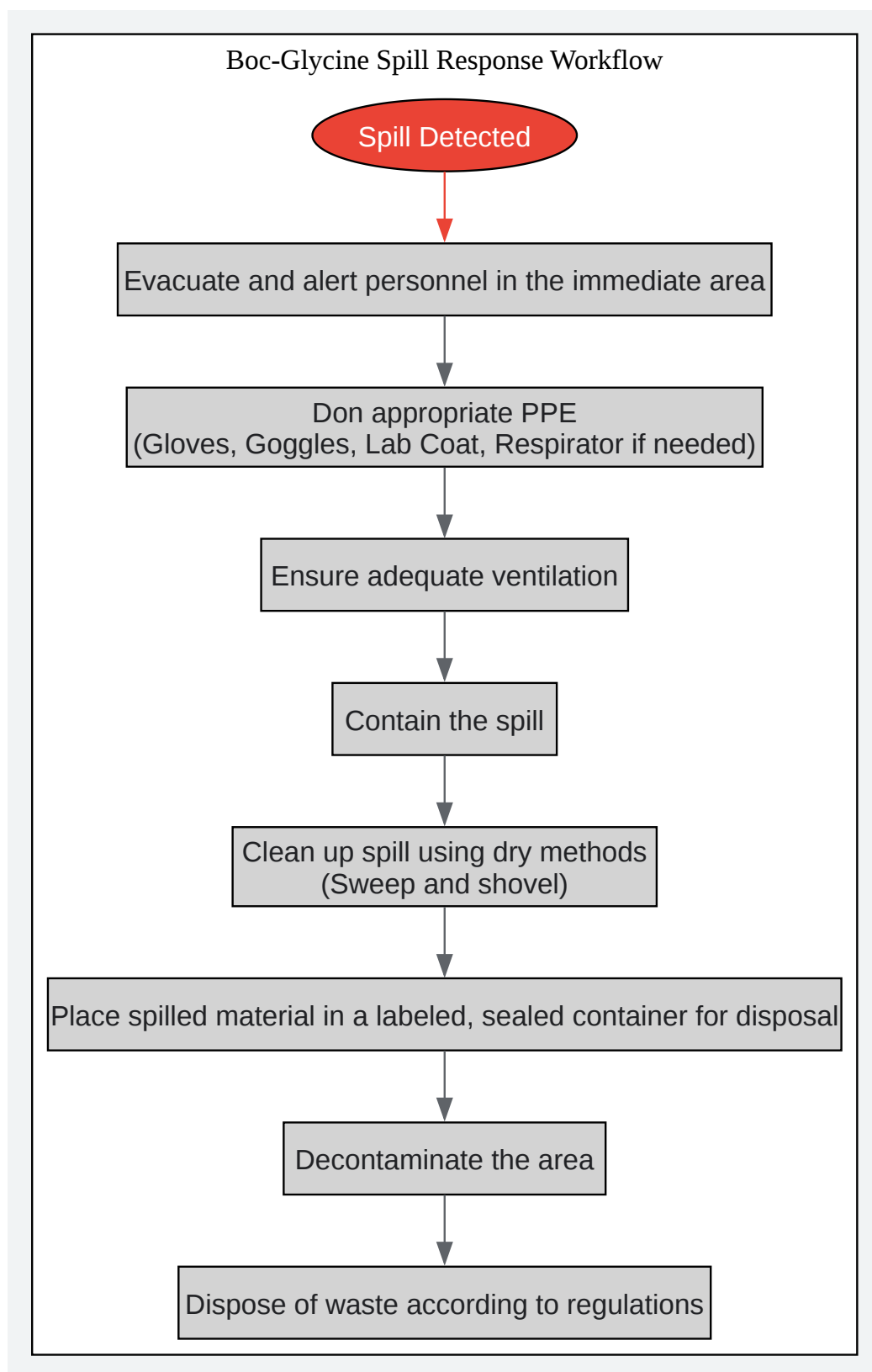
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[5\]](#)
- Hazardous Combustion Products: Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x).[\[1\]](#)[\[2\]](#)
- Special Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Accidental Release Measures:

- Ensure adequate ventilation and avoid dust formation.[\[1\]](#)
- Use personal protective equipment as required.[\[1\]](#)

- For cleanup, sweep up and shovel the material. Keep in suitable, closed containers for disposal.[\[2\]](#)[\[5\]](#)
- Avoid release into the environment.[\[1\]](#)



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*A logical workflow for responding to a **Boc-Glycine** spill.*

Toxicological and Ecological Information

Toxicology:

- The primary toxicological concern is serious eye damage.[1][3]
- It may be harmful if swallowed.[4][5]
- The toxicological properties have not been fully investigated.[1]
- Long-term exposure to high dust concentrations may cause changes in lung function.[6]

Ecology:

- This substance is not expected to be persistent, bioaccumulative, or toxic (PBT), or very persistent and very bioaccumulative (vPvB).[2]
- Do not let the product enter drains.[1] The product is water-soluble and may spread in water systems.[3]

Disposal Considerations

Dispose of **Boc-Glycine** and its containers in accordance with local, regional, and national regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[2][5]
Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier before use and ensure that a thorough risk assessment is conducted for your specific experimental protocols.

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